

# Essential Procedures for the Safe Disposal of Tetradecanedioate

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## Compound of Interest

Compound Name: **Tetradecanedioate**

Cat. No.: **B1240563**

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This document provides immediate safety and logistical guidance for the proper disposal of **tetradecanedioate** (CAS RN: 821-38-5), also known as 1,12-dodecanedicarboxylic acid. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

## Hazard Identification and Classification

**Tetradecanedioate** is classified as a hazardous substance. All handling and disposal must be conducted with an awareness of its potential risks. While one source does not classify it as hazardous under GHS criteria, other safety data sheets indicate specific hazards[1][2][3][4].

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2][3][4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

Note: Dust from this chemical can cause irritation to the eyes, skin, and respiratory system[1].

## Step-by-Step Disposal Protocol

The primary recommendation for the disposal of **tetradecanedioate** is to treat it as hazardous chemical waste[3][5]. Adherence to local, regional, and national regulations is mandatory[1][2].

## Personal Protective Equipment (PPE) and Handling Precautions

Before beginning any disposal-related activities, ensure the following PPE is worn and precautions are taken:

- Gloves: Wear appropriate chemical-resistant gloves[2][3][4].
- Eye Protection: Use chemical safety goggles or a face shield[2][3][4].
- Lab Coat: A lab coat or other protective clothing is required to prevent skin contact[2][3].
- Ventilation: All handling of **tetradecanedioate** waste should occur in a well-ventilated area or a chemical fume hood to avoid inhaling dust or fumes[1][2][3][6].
- Hygiene: Wash hands and any exposed skin thoroughly after handling[2][3][4]. Do not eat, drink, or smoke in areas where the chemical is handled[2].

## Waste Collection and Segregation

Proper segregation of chemical waste is crucial to prevent incompatible reactions[7].

- Waste Container: Collect solid **tetradecanedioate** waste in a clearly labeled, sealed, and compatible container for hazardous waste[8]. For liquid waste streams containing this compound, use a UN-approved container that is compatible with the contents[8].
- Labeling: The waste container must be labeled with its contents, including the chemical name "**Tetradecanedioate**" and any solvents used[8]. Affix a hazardous waste tag as soon as the first drop of waste is added[9].
- Segregation:
  - Segregate **tetradecanedioate** waste from incompatible materials such as strong bases, reducing agents, and oxidizing agents[3].

- Keep halogenated and non-halogenated solvent waste separate whenever possible[7].

## Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area. Avoid breathing in dust or vapors[2][9].
- Containment: For solid spills, sweep up the material and place it into a suitable, labeled container for disposal[3]. Avoid generating dust[1]. For liquid spills, absorb with an inert, non-combustible material (e.g., diatomite, universal binders) and collect for disposal[2].
- Decontamination: Clean the spill area thoroughly with a suitable laboratory detergent and water. Dispose of all contaminated cleaning materials as hazardous waste[5].

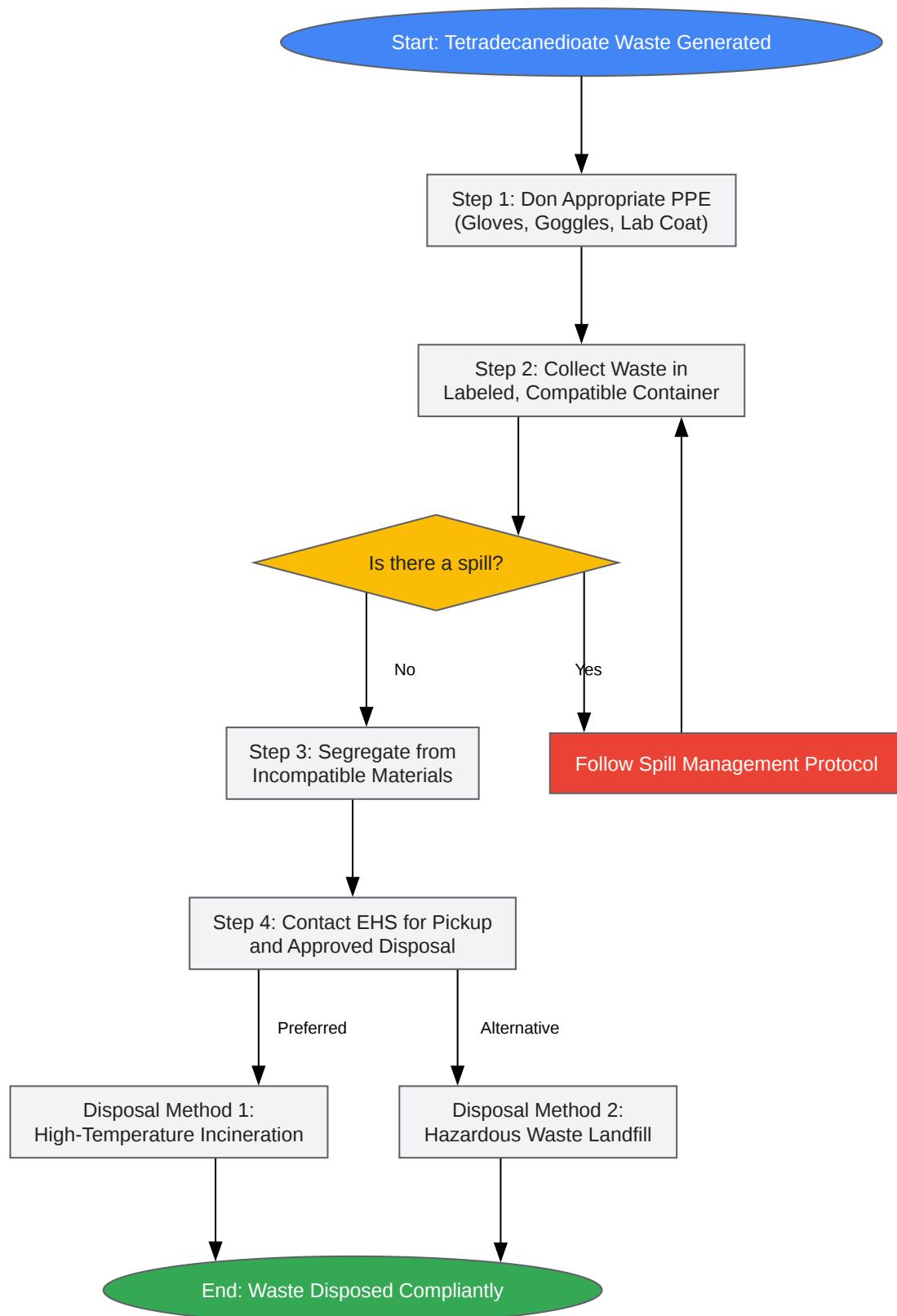
## Disposal Methods

Do not dispose of **tetradecanedioate** down the drain or in general waste[1][3]. The approved disposal methods must be conducted through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor[9].

- High-Temperature Incineration: This is a preferred method for the complete destruction of the compound. The waste may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber[4].
- Hazardous Waste Landfill: If incineration is not an option, disposal in a designated hazardous waste landfill that is permitted to accept this type of chemical waste is an alternative[1][5].
- Regulatory Consultation: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[3].

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **tetradecanedioate**.

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Caption: Workflow for the safe disposal of **tetradecanedioate** waste.

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